

Solubility of 3,4-Diaminobenzonitrile in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: **3,4-Diaminobenzonitrile**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3,4-Diaminobenzonitrile** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on reported qualitative solubility and outlines a detailed experimental protocol for the quantitative determination of its solubility. This guide is intended to be a valuable resource for researchers and professionals in drug development and chemical synthesis, enabling them to make informed decisions regarding solvent selection for crystallization, formulation, and other critical processes.

Core Data Presentation: Solubility of 3,4-Diaminobenzonitrile

While qualitative data indicates the solubility of **3,4-Diaminobenzonitrile** in several common organic solvents, specific quantitative measurements are not readily available in the cited literature. The following table summarizes the known qualitative solubility and provides a template for recording experimentally determined quantitative data.

Organic Solvent	Chemical Formula	Polarity (Dielectric Constant)	Qualitative Solubility	Quantitative Solubility (g/100 mL at 25°C)
Dichloromethane	CH ₂ Cl ₂	9.08	Soluble[1]	N/A
Methanol	CH ₃ OH	32.7	Soluble[1]	N/A
Ethyl Acetate	C ₄ H ₈ O ₂	6.02	Soluble[1]	N/A

Note: "N/A" indicates that quantitative data was not available in the reviewed literature. Researchers are encouraged to determine these values experimentally using the protocols outlined below.

Experimental Protocols: Determination of Solubility

The following section details a robust and widely accepted gravimetric method for the quantitative determination of the solubility of **3,4-Diaminobenzonitrile** in organic solvents. This method is based on the principle of creating a saturated solution and then determining the mass of the dissolved solute.[2][3][4][5]

I. Materials and Equipment

- **3,4-Diaminobenzonitrile** (solute)
- Selected organic solvents (e.g., dichloromethane, methanol, ethyl acetate)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatically controlled shaker or water bath
- Conical flasks with stoppers
- Filtration apparatus (e.g., syringe filters with appropriate membrane, Buchner funnel)
- Pre-weighed evaporation dishes or vials
- Drying oven

- Desiccator
- Spatula
- Pipettes

II. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **3,4-Diaminobenzonitrile** to a known volume of the selected organic solvent in a conical flask. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). Periodically check for the continued presence of undissolved solid.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the solution to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a pipette. To avoid drawing up solid particles, the pipette tip should be kept well above the settled solid.
 - Immediately filter the withdrawn sample through a syringe filter (with a membrane compatible with the solvent) into a pre-weighed evaporation dish. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish containing the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The

temperature should be below the boiling point of the solvent and the melting point of **3,4-Diaminobenzonitrile**.

- Once the solvent has completely evaporated, transfer the evaporation dish to a desiccator to cool to room temperature.
- Weigh the evaporation dish containing the dried solute on an analytical balance.
- Repeat the drying and weighing process until a constant mass is obtained.

III. Calculation of Solubility

The solubility can be calculated using the following formula:

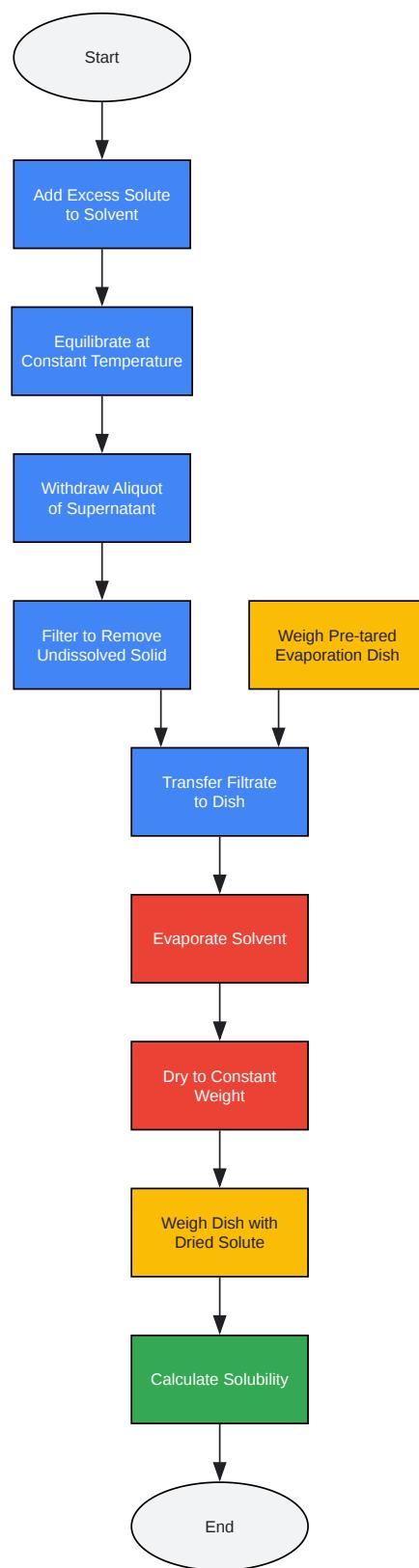
$$\text{Solubility (g/100 mL)} = \frac{[(\text{Mass of dish + solute}) - (\text{Mass of empty dish})]}{(\text{Volume of filtrate in mL})} * 100$$

IV. Data Reporting

The determined solubility should be reported along with the specific solvent and the temperature at which the measurement was conducted. It is recommended to perform the experiment in triplicate to ensure the accuracy and reproducibility of the results.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3,4-Diaminobenzonitrile**.



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Caption: Experimental workflow for the gravimetric determination of solubility.

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